

Personal protective equipment for handling MRTX-EX185 (formic)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: MRTX-EX185 (formic)

Cat. No.: B15141032 Get Quote

Essential Safety and Handling Guide for MRTX-EX185 (formic)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of MRTX-EX185 (formic), a potent KRAS(G12D) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment. While the safety data sheet (SDS) for MRTX-EX185 (formic) indicates it is not a hazardous substance, the presence of formic acid necessitates specific precautions.[1]

Occupational Exposure Limits for Formic Acid

It is imperative to manage workplace exposure to formic acid. The following table summarizes the permissible exposure limits (PELs) established by various regulatory agencies.

Agency	Time-Weighted Average (TWA)	Short-Term Exposure Limit (STEL)
OSHA	5 ppm (8-hour)	-
NIOSH	5 ppm (10-hour)	-
ACGIH	5 ppm (8-hour)	10 ppm





Data sourced from the New Jersey Department of Health Hazardous Substance Fact Sheet for Formic Acid.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **MRTX-EX185** (**formic**). The following recommendations are based on standard laboratory procedures and the potential hazards associated with formic acid.

Routine Handling of Solid Compound

When handling the solid form of MRTX-EX185 (formic), the following PPE is required:

- Eye Protection: Safety goggles with side-shields are mandatory to protect against dust particles.[1]
- Hand Protection: Wear acid-resistant protective gloves.[1][3] Nitrile, neoprene, or PVC gloves are recommended.[3]
- Body Protection: A lab coat or impervious clothing should be worn to protect the skin.[1]
- Respiratory Protection: Use a suitable respirator, especially in areas with inadequate ventilation, to avoid inhalation of dust.[1]

Preparation of Solutions and Handling of Liquid Formulations

When working with solutions of **MRTX-EX185 (formic)** or in situations where aerosols may be generated, the following PPE is essential:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn in addition to goggles when there is a splash hazard.
- Hand Protection: Acid-resistant gloves (nitrile, neoprene, or PVC) are mandatory.[3] Ensure gloves are regularly inspected for signs of degradation or puncture.
- Body Protection: Wear a chemically resistant lab coat or apron over a long-sleeved shirt and long pants.[3]



Respiratory Protection: Work should be conducted in a certified chemical fume hood. If a
fume hood is not available, a respirator with an appropriate acid gas cartridge is required.[4]

Emergency and Spill Response

In the event of a spill, all non-essential personnel should evacuate the area. Only trained and properly equipped individuals should perform the cleanup.

- Full Chemical Protective Suit: Depending on the size and nature of the spill, a full chemical protective suit may be necessary.
- Self-Contained Breathing Apparatus (SCBA): For large spills or in poorly ventilated areas, an SCBA is required to protect against high concentrations of formic acid vapors.[4][5]

Experimental Protocols: Spill Cleanup Procedure


In the event of a spill of MRTX-EX185 (formic), follow these steps:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area and ensure the area is well-ventilated.
- Don Appropriate PPE: Before entering the spill area, don the appropriate PPE as outlined in the "Emergency and Spill Response" section.
- Contain the Spill: For liquid spills, use an absorbent material such as sand, diatomaceous earth, or a universal binding agent to contain the spill.[4] For solid spills, carefully sweep or scoop the material, avoiding the creation of dust.
- Neutralize (for formic acid spills): Cover the spill with dry lime, sodium bicarbonate, or soda ash to neutralize the formic acid.[2]
- Collect and Dispose: Place the absorbed and neutralized material into a sealed, appropriately labeled container for hazardous waste disposal.[2][4]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Waste Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste in accordance with local, state, and federal regulations.[2]



PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **MRTX-EX185** (formic).



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. nj.gov [nj.gov]



Check Availability & Pricing



- 3. nodglobal.com [nodglobal.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MRTX-EX185 (formic)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141032#personal-protective-equipment-for-handling-mrtx-ex185-formic]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com